

Safe Disposal of 5-Decyne: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 5-Decyne

Cat. No.: B157701

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This document provides essential safety and logistical information for the proper disposal of **5-Decyne** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Proper disposal of **5-Decyne**, a flammable liquid, requires careful handling and adherence to hazardous waste regulations.^{[1][2][3]} The primary disposal method for **5-Decyne** is through an approved waste disposal plant.^{[1][2][3]} It should never be disposed of down the drain or in regular trash.^{[4][5]}

Immediate Safety and Handling Precautions

Before handling **5-Decyne**, ensure all safety precautions are in place. This substance is a flammable liquid and may cause skin and eye irritation.^{[1][2][6]}

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye, and face protection.^{[1][2]} Eyeshields and gloves are mandatory.
- **Ventilation:** Handle **5-Decyne** in a well-ventilated area, preferably within a fume hood, to avoid inhalation of vapors.^{[1][2]}
- **Ignition Sources:** Keep **5-Decyne** away from heat, hot surfaces, sparks, open flames, and other ignition sources.^{[1][2][3]} Use non-sparking tools when handling containers.^{[1][2][3]}

- Static Discharge: Take precautionary measures to prevent static discharge by grounding and bonding containers and receiving equipment.^{[1][2][3]}

Spill Management

In the event of a spill, immediately take the following steps:

- Evacuate and Ventilate: Remove all personnel from the immediate area and ensure adequate ventilation.
- Control Ignition Sources: Eliminate all nearby sources of ignition.
- Containment: Absorb the spill with an inert, non-combustible material such as dry sand or earth.
- Collection: Collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.^[2]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, collecting the cleaning materials as hazardous waste.

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Decyne** relevant to its handling and disposal.

Property	Value	Source
CAS Number	1942-46-7	[1]
Molecular Formula	C10H18	[1][7]
Molecular Weight	138.25 g/mol	[7]
Physical State	Liquid	[8]
Density	0.766 g/mL at 25 °C	[7]
Boiling Point	177 °C	[7]
Flash Point	58 °C (136.4 °F) - closed cup	
UN Number	UN3295	[1][2]
Hazard Class	3 (Flammable liquids)	[1][2]
Packing Group	III	[1][2]

Operational Disposal Protocol

The following step-by-step protocol outlines the procedure for the collection and disposal of **5-Decyne** waste in a laboratory environment.

Step 1: Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions.[9][10][11]

- **Dedicated Waste Container:** Collect all waste containing **5-Decyne**, including unused product, reaction residues, and contaminated materials (e.g., pipette tips, gloves, absorbent paper), in a designated hazardous waste container.
- **Compatibility:** The container must be chemically compatible with **5-Decyne**. High-density polyethylene (HDPE) or glass containers are generally suitable. Avoid using metal containers for acidic or basic waste.[12]
- **Container Integrity:** Ensure the waste container is in good condition, free from cracks or leaks, and has a secure, tightly fitting cap.[9][10]

- Incompatible Wastes: Do not mix **5-Decyne** waste with incompatible chemicals. Specifically, keep it separate from oxidizing agents, acids, and bases.[9][11]

Step 2: Waste Container Labeling

Accurate and clear labeling of hazardous waste is a regulatory requirement.[5][10]

- Content Identification: Clearly label the container with the words "Hazardous Waste." [10]
- Chemical Name: List all chemical constituents, including "**5-Decyne**," without using abbreviations or chemical formulas.[10]
- Hazard Pictograms: Affix the appropriate hazard pictograms for flammable liquids.
- Contact Information: Include the name and contact information of the principal investigator or responsible personnel.[10]
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Step 3: Storage of 5-Decyne Waste

Proper storage of hazardous waste is essential for safety and compliance.[12]

- Designated Storage Area: Store the waste container in a designated satellite accumulation area (SAA) that is near the point of generation and under the supervision of laboratory personnel.[9][12]
- Secondary Containment: Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.[5][12]
- Ventilation: The storage area must be well-ventilated.[2][12]
- Container Closure: Keep the waste container securely closed at all times, except when adding waste.[5][9]
- Accumulation Limits: Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in the SAA.

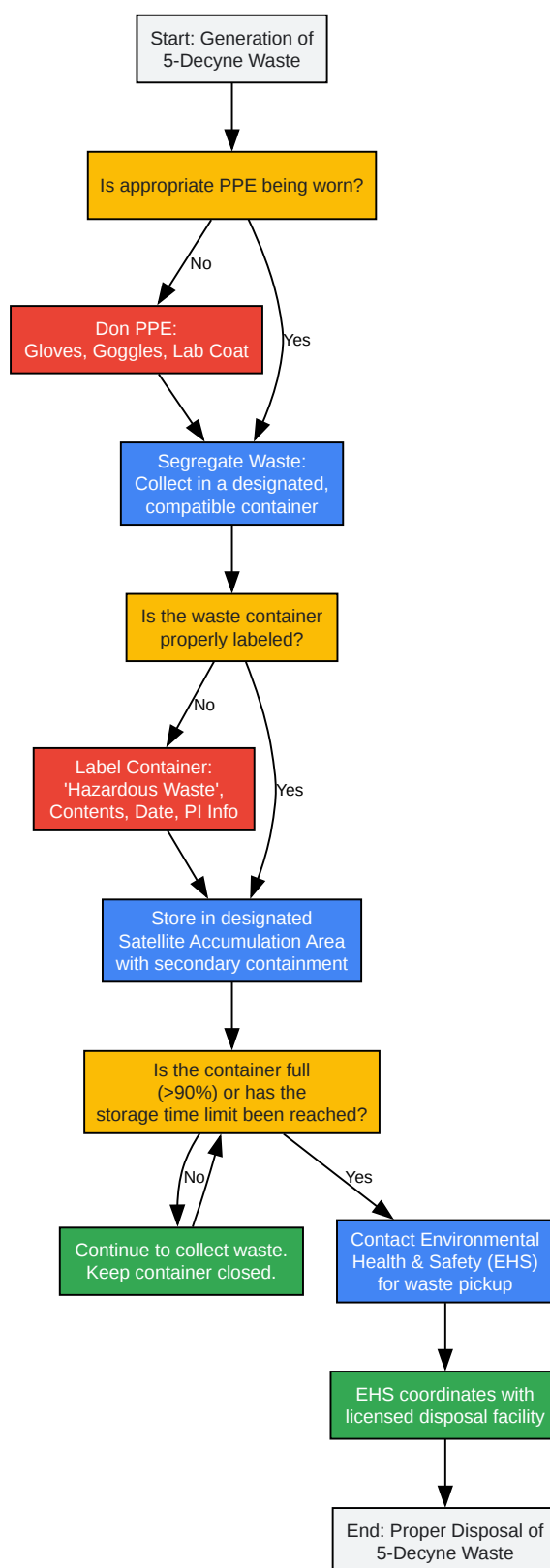
Step 4: Arranging for Disposal

Disposal of **5-Decyne** must be handled by a licensed hazardous waste disposal facility.

- **Contact Environmental Health & Safety (EHS):** When the waste container is nearly full (no more than 90% capacity) or has been in storage for the maximum allowed time (typically 90 to 180 days, depending on institutional and local regulations), contact your institution's EHS department to arrange for a waste pickup.[\[12\]](#)
- **Provide Documentation:** Be prepared to provide the EHS department with a completed hazardous waste tag or any other required documentation detailing the contents of the waste container.
- **Professional Disposal:** The EHS department will then coordinate with a licensed waste disposal vendor to transport and dispose of the **5-Decyne** waste in accordance with all local, state, and federal regulations.

Logical Workflow for 5-Decyne Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **5-Decyne**.



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Caption: Workflow for the safe disposal of **5-Decyne** waste.

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